

Technical Whitepaper: Stereochemical Identifiers and Synthetic Dynamics of (R)-Citadiol

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Compound of Interest

Compound Name: (R)-Citadiol
CAS No.: 481047-48-7
Cat. No.: B124933

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Abstract

(R)-Citadiol is a highly specialized chiral intermediate pivotal to the pharmaceutical synthesis, structural characterization, and impurity profiling of selective serotonin reuptake inhibitors (SSRIs). While its enantiomer, (S)-citadiol, is the direct precursor to the blockbuster active pharmaceutical ingredient (API) escitalopram, **(R)-citadiol** serves as the precursor to the distomer (R)-citalopram. This technical guide provides an authoritative breakdown of the chemical identifiers, structural properties, and the stereoretentive cyclization mechanisms defining **(R)-citadiol**.

Core Chemical Identifiers & Structural Parameters

Accurate identification of **(R)-citadiol** is paramount for regulatory compliance, patent landscaping, and API impurity tracking. Table 1 consolidates the verified chemical identifiers for **(R)-citadiol**, distinguishing it from its racemic and (S)-enantiomeric counterparts.

Table 1: Quantitative and Structural Identifiers for **(R)-Citadiol**

Parameter	Value
IUPAC Name	4-[(1R)-4-(dimethylamino)-1-(4-fluorophenyl)-1-hydroxybutyl]-3-(hydroxymethyl)benzonitrile
CAS Registry Number	481047-48-7
Molecular Formula	C ₂₀ H ₂₃ FN ₂ O ₂
Molecular Weight	342.41 g/mol
Canonical SMILES	<chem>N#CC1=CC=C(C(=C1)CO)C(O)(C2=CC=C(F)C=C2)CCCN(C)C</chem>
Isomeric SMILES	<chem>C(O)(C1=C(CO)C=C(C#N)C=C1)C2=CC=C(F)C=C2</chem>
InChIKey	GNULRNVWXYXBQY-HXUWFJFHSA-N

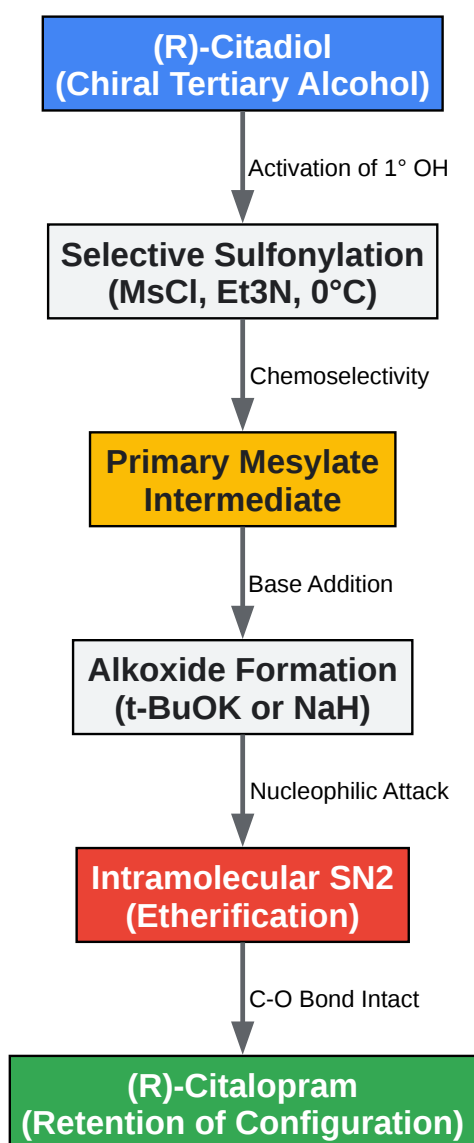
Table 2: Stereochemical Context in SSRI Development

Compound	CAS Number	Clinical Relevance	Target API
(R)-Citadiol	481047-48-7	Precursor to the inactive distomer	(R)-Citalopram
(S)-Citadiol	488787-59-3	Precursor to the active eutomer	Escitalopram
Racemic Citadiol	103146-25-4	Precursor to the first-gen SSRI	(±)-Citalopram

Mechanistic Causality: The Stereoretentive Cyclization Pathway

The conversion of **(R)-citadiol** to (R)-citalopram requires the formation of a dihydroisobenzofuran ring. The fundamental challenge in this synthesis is executing the cyclization without racemizing the tertiary chiral center .

Causality of Etherification: **(R)-Citadiol** possesses two hydroxyl groups: a sterically hindered tertiary alcohol (at the chiral center) and an unhindered primary alcohol. By exploiting the difference in nucleophilicity and steric bulk, the primary alcohol can be selectively activated (e.g., via sulfonylation). When a strong base is subsequently introduced, the tertiary alcohol is deprotonated. The resulting alkoxide acts as an internal nucleophile, attacking the activated primary carbon via an intramolecular S_N2 mechanism. Because the C-O bond at the chiral center is never broken during this nucleophilic attack, the stereochemistry is preserved with 100% retention, cleanly yielding (R)-citalopram.



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Fig 1: Stereoretentive cyclization pathway from **(R)-Citadiol** to (R)-Citalopram.

Self-Validating Experimental Protocol: Synthesis of (R)-Citalopram

To ensure high enantiomeric excess (ee) and chemical purity, the following protocol incorporates built-in In-Process Controls (IPCs) to create a self-validating workflow .

Phase 1: Chemoselective Activation

- Initiation: Dissolve 10.0 g of **(R)-citadiol** in 100 mL of anhydrous dichloromethane (DCM) under an inert nitrogen atmosphere.
- Acid Scavenging: Add 1.2 equivalents of triethylamine (Et₃N).
- Thermal Control: Cool the reactor to 0°C.
 - Causality: Maintaining 0°C is critical to prevent the mesyl chloride from reacting with the sterically hindered tertiary alcohol or inducing premature dehydration (elimination side-reactions).
- Sulfonylation: Dropwise addition of 1.05 equivalents of methanesulfonyl chloride (MsCl) over 30 minutes.
- IPC Validation Gate: Stir for 1 hour, then sample the mixture for HPLC analysis.
 - Self-Validation: Do not proceed to Phase 2 until the **(R)-citadiol** peak area is <0.5%. If unreacted primary alcohol remains, the subsequent base addition will cause intermolecular cross-linking rather than the desired intramolecular cyclization.

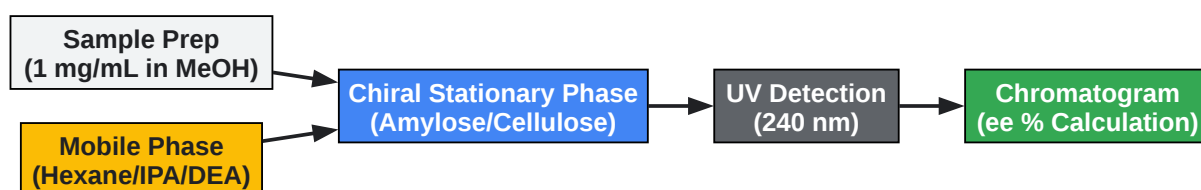
Phase 2: Intramolecular Cyclization

- Deprotonation: To the validated mesylate intermediate solution (still at 0°C), slowly add 1.5 equivalents of potassium tert-butoxide (t-BuOK) dissolved in THF.
- Cyclization: Allow the reaction to warm to room temperature and stir for 2 hours.
 - Causality: The strong base deprotonates the tertiary hydroxyl. The proximity of the resulting alkoxide to the mesylated primary carbon rapidly drives the 5-exo-tet cyclization.

- Quench & Isolate: Quench the reaction with 50 mL of ice-cold water. Separate the organic DCM layer, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure to yield crude (R)-citalopram.

Analytical Validation: Chiral Chromatography Workflow

To verify that no racemization occurred during the cyclization, the enantiomeric purity of the product (and the starting **(R)-citadiol**) must be quantified using chiral High-Performance Liquid Chromatography (HPLC) .



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Fig 2: Self-validating HPLC workflow for the enantiomeric purity analysis of **(R)-Citadiol**.

Methodology for Chiral HPLC:

- Stationary Phase: Use a polysaccharide-based chiral column (e.g., Chiralcel OD-H or Chiralpak AD-H, 250 x 4.6 mm, 5 μm).
- Mobile Phase: Hexane / Isopropanol / Diethylamine (DEA) in an 85:15:0.1 (v/v/v) ratio.
 - Causality: DEA is added as a basic modifier to suppress peak tailing caused by the secondary interactions between the dimethylamino group of **(R)-citadiol** and the residual silanols on the silica support.
- Detection: Set the UV detector to 240 nm (optimal absorbance for the benzonitrile chromophore).

- System Suitability Validation: Inject a racemic citadiol standard first to demonstrate baseline resolution ($R_s > 2.0$) between the (R) and (S) enantiomers. Only after system suitability is confirmed should the **(R)-citadiol** sample be injected to calculate the enantiomeric excess (ee).

References

- Title: (+)-4-[4-(Dimethylamino)-1-(4-fluorophenyl)-1-hydroxybutyl]-3-(hydroxymethyl)benzonitrile - CAS Common Chemistry Source: CAS Common Chemistry (American Chemical Society) URL:[[Link](#)]
- Title: CITADIOL, (R)- Source: Inxight Drugs (National Center for Advancing Translational Sciences - NCATS) URL:[[Link](#)]
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